

Application Notes and Protocols for OptoBI-1

Photoswitching in Microscopy

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Compound of Interest

Compound Name: OptoBI-1

Cat. No.: B1193284

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Introduction

OptoBI-1 is a photoswitchable agonist for Transient Receptor Potential Canonical (TRPC) channels, specifically TRPC3, TRPC6, and TRPC7.[1][2] This small molecule, derived from the TRPC activator GSK1702934A, incorporates an azobenzene moiety that allows for reversible control of its activity using light.[2][3] In its thermally stable trans configuration, **OptoBI-1** is inactive. Upon illumination with UV light (e.g., 365 nm), it isomerizes to the cis form, which is a potent activator of TRPC channels.[4] This activation leads to an influx of cations, primarily Ca^{2+} , enabling precise spatiotemporal control over intracellular signaling pathways. The cis isomer can be rapidly converted back to the inactive trans form with blue light (e.g., 430-445 nm), thus switching off the channel activity. This reversible control makes **OptoBI-1** a valuable tool for studying the physiological roles of TRPC channels in various cell types, including neurons and endothelial cells.

Quantitative Data Summary

The performance of **OptoBI-1** has been characterized across several studies. The following tables summarize key quantitative parameters for its use in microscopy experiments.

Table 1: **OptoBI-1** Photoswitching Properties

Parameter	Value	Reference
Activation Wavelength	365 nm (UV)	
Deactivation Wavelength	430 - 445 nm (Blue)	
Active Isomer	cis	
Inactive Isomer	trans	
Typical Concentration	10 μ M	

Table 2: Reported Experimental Parameters and Effects

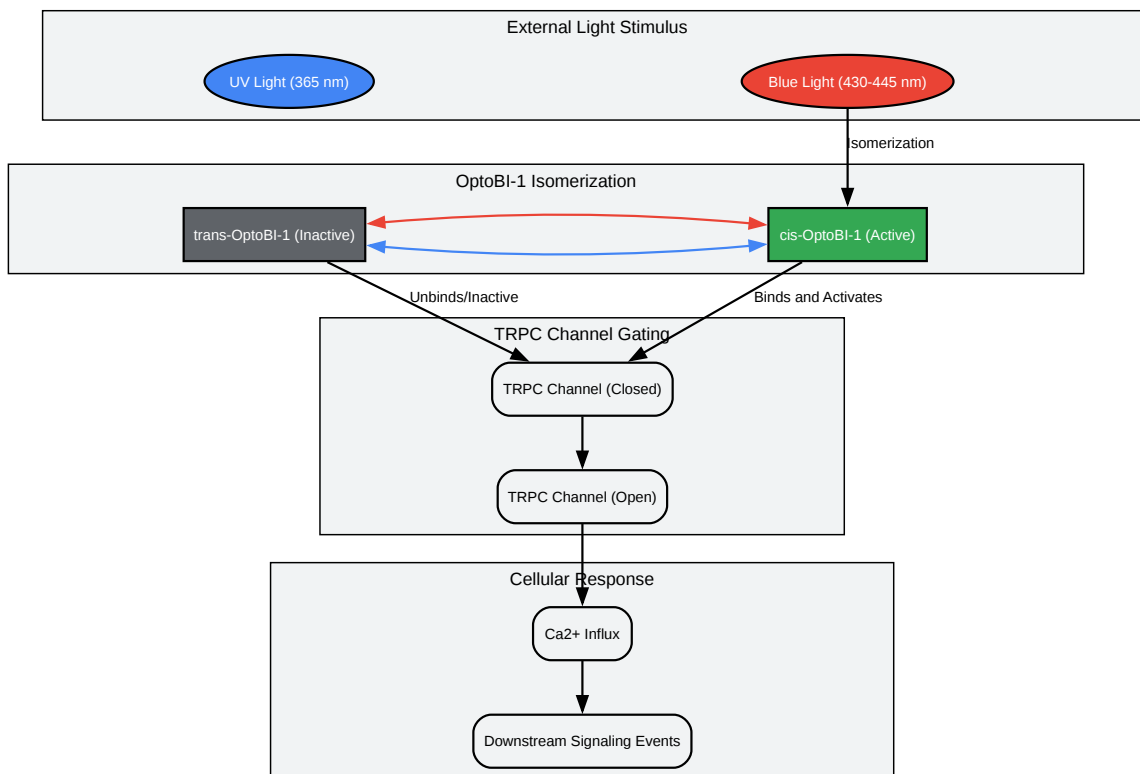
Cell Type	Light Source	Illumination Duration (Activation/De activation)	Observed Effect	Reference
HEK293 cells expressing TRPC3	Xenon lamp	10 s / 30 s	Increased intracellular Ca ²⁺	
HEK293 cells expressing TRPC6	Xenon lamp / LED	Not specified / Not specified	Increased TRPC6 current densities	
Murine hippocampal neurons	Not specified	Not specified	Reversible suppression of neuronal firing	
Human vascular endothelial cells	Not specified	10 s / 30 s	Reversible increase in intracellular Ca ²⁺	

Table 3: Kinetic Properties of **OptoBI-1** Mediated TRPC6 Activation (at -60 mV)

Parameter	Light Source	Half-life Time Constant (τ_H)	Reference
Activation	Xenon Lamp	Not specified	
LED	Significantly faster than Xenon Lamp		
Deactivation	Xenon Lamp	Not specified	
LED	Significantly faster than Xenon Lamp		
Fast Inactivation	Xenon Lamp	Not specified	
LED	Not specified		
Slow Inactivation	Xenon Lamp	Not specified	
LED	Not specified		

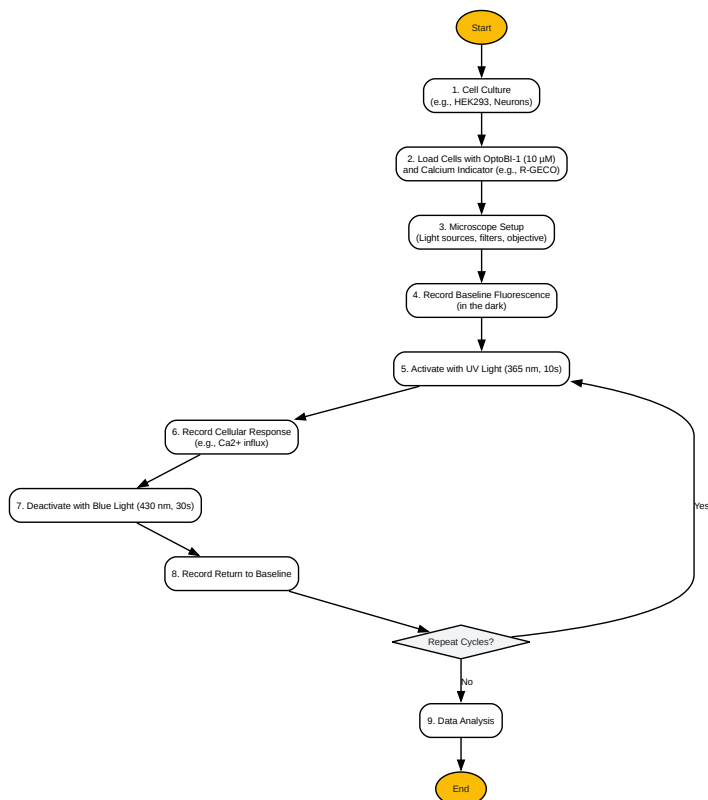
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of **OptoBI-1** action and a typical experimental workflow for its use in microscopy.



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Caption: **OptoBI-1** signaling pathway.



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References

- 1. researchgate.net [researchgate.net]
- 2. Lipid-independent control of endothelial and neuronal TRPC3 channels by light - Chemical Science (RSC Publishing) DOI:10.1039/C8SC05536J [pubs.rsc.org]
- 3. Lipid-independent control of endothelial and neuronal TRPC3 channels by light - Chemical Science (RSC Publishing) [pubs.rsc.org]

- 4. Lipid-independent control of endothelial and neuronal TRPC3 channels by light - PMC [pmc.ncbi.nlm.nih.gov]
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